

Widdrol solubility in DMSO, ethanol, and other lab solvents

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Compound of Interest

Compound Name: **Widdrol**

Cat. No.: **B1201782**

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Application Notes and Protocols for Widdrol Solubility

For Researchers, Scientists, and Drug Development Professionals

Introduction

Widdrol is a naturally occurring sesquiterpenoid alcohol found in the essential oils of various plants, including those of the genus *Juniperus*. It has garnered interest in the scientific community for its potential biological activities, including anti-cancer and antifungal properties. Understanding the solubility of **Widdrol** in common laboratory solvents is critical for the design and execution of *in vitro* and *in vivo* studies, formulation development, and ensuring the accuracy and reproducibility of experimental results.

These application notes provide a summary of the known solubility of **Widdrol** and a general protocol for determining its solubility in various solvents. Additionally, we detail the signaling pathways reportedly modulated by **Widdrol** to aid in the design of mechanism-of-action studies.

Physicochemical Properties of Widdrol

| Property | Value | Source |
|-------------------|-----------------------------------|--------------------------|
| CAS Number | 6892-80-4 | [Source] |
| Molecular Formula | C ₁₅ H ₂₆ O | [Source] |
| Molecular Weight | 222.37 g/mol | [Source] |
| Appearance | Colorless solid (estimated) | [Source] |
| Melting Point | 98 °C | [Source] |
| logP (o/w) | 4.593 (estimated) | [Source] |

Widdrol Solubility Data

Quantitative solubility data for **Widdrol** in common laboratory solvents is not readily available in the public domain. However, qualitative descriptions and estimated values have been reported.

| Solvent | Solubility | Source |
|-------------------|--|--------------------------|
| Water | 7.927 mg/L at 25 °C (estimated) | [Source] |
| Alcohol (general) | Soluble | [Source] |
| DMSO | Data not available | |
| Ethanol | Data not available (inferred to be soluble as an alcohol) | [Source] |

Note: The high estimated logP value suggests that **Widdrol** is a lipophilic compound and is likely to exhibit poor solubility in aqueous solutions and higher solubility in organic solvents.

Experimental Protocol: Determination of Widdrol Solubility

This protocol outlines a general method for determining the equilibrium solubility of **Widdrol** in a solvent of interest using the shake-flask method.

4.1. Materials

- **Widdrol** (solid)
- Solvent of interest (e.g., DMSO, Ethanol, Methanol, Acetonitrile, etc.)
- Glass vials with screw caps
- Orbital shaker or rotator
- Analytical balance
- Centrifuge
- Syringe filters (0.22 µm)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Mass Spectrometry)

4.2. Procedure

- Preparation of Supersaturated Solutions:
 - Add an excess amount of solid **Widdrol** to a series of glass vials.
 - Add a known volume of the desired solvent to each vial. The amount of **Widdrol** should be sufficient to ensure that undissolved solid remains after equilibration.
 - Securely cap the vials.
- Equilibration:
 - Place the vials on an orbital shaker or rotator in a temperature-controlled environment (e.g., 25 °C).
 - Agitate the samples for a sufficient period to reach equilibrium (typically 24-48 hours). A preliminary time-course experiment can determine the optimal equilibration time.
- Sample Preparation for Analysis:

- After equilibration, allow the vials to stand undisturbed to let the excess solid settle.
 - Carefully withdraw a sample of the supernatant using a syringe.
 - Filter the supernatant through a 0.22 µm syringe filter into a clean vial to remove any undissolved particles.
- Quantification by HPLC:
 - Prepare a series of standard solutions of **Widdrol** of known concentrations in the solvent of interest.
 - Develop a suitable HPLC method for the separation and quantification of **Widdrol**.
 - Inject the standard solutions to generate a calibration curve.
 - Inject the filtered sample supernatants.
 - Determine the concentration of **Widdrol** in the samples by comparing their peak areas to the calibration curve.
- Data Analysis:
 - The concentration determined from the HPLC analysis represents the equilibrium solubility of **Widdrol** in the tested solvent at the specified temperature.
 - Perform the experiment in triplicate to ensure the reliability of the results.

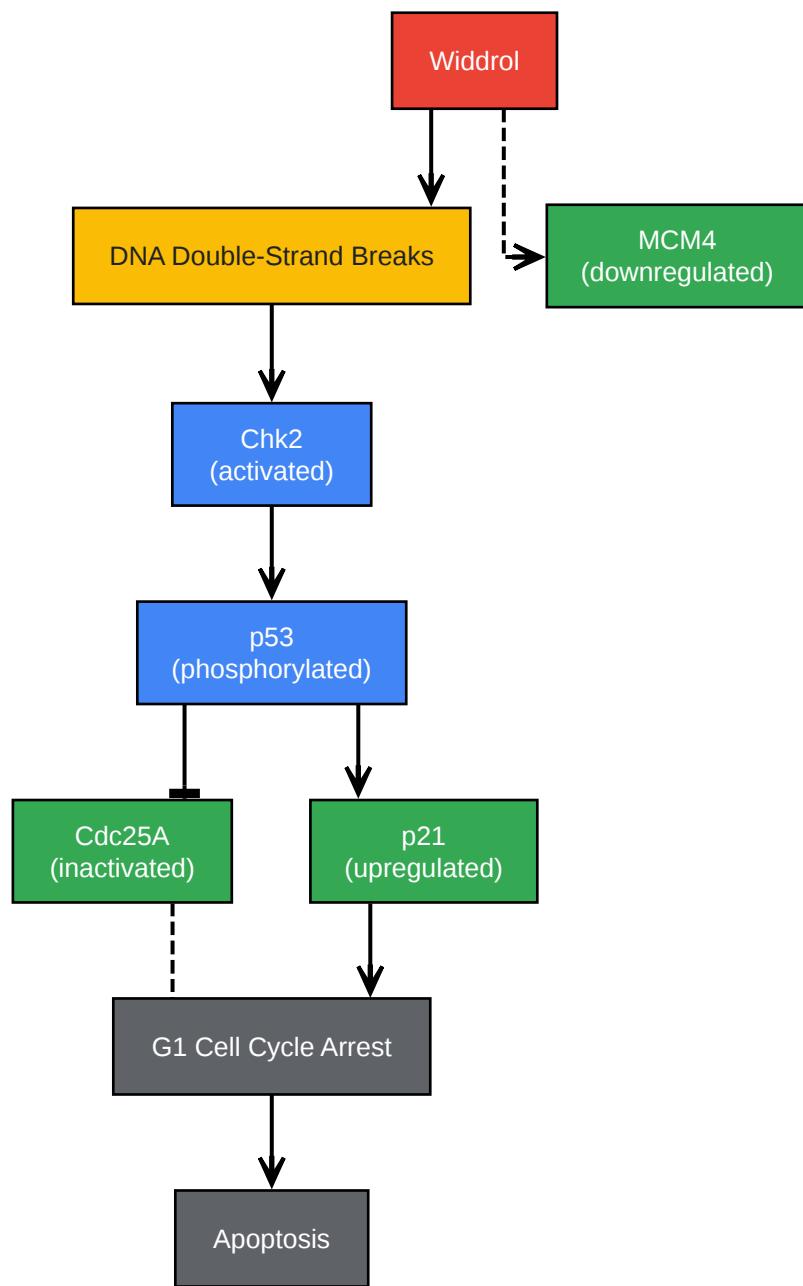
Signaling Pathways Modulated by **Widdrol**

Widdrol has been reported to exert its biological effects through the modulation of specific signaling pathways. Understanding these pathways is crucial for researchers investigating its mechanism of action.

5.1. DNA Damage Checkpoint Pathway

In human colon adenocarcinoma HT29 cells, **Widdrol** has been shown to cause DNA double-strand breaks, leading to the activation of the G1 DNA damage checkpoint. This is mediated

through the Chk2-p53-Cdc25A-p21-MCM4 signaling cascade, ultimately resulting in G1-phase cell cycle arrest and apoptosis.[1]

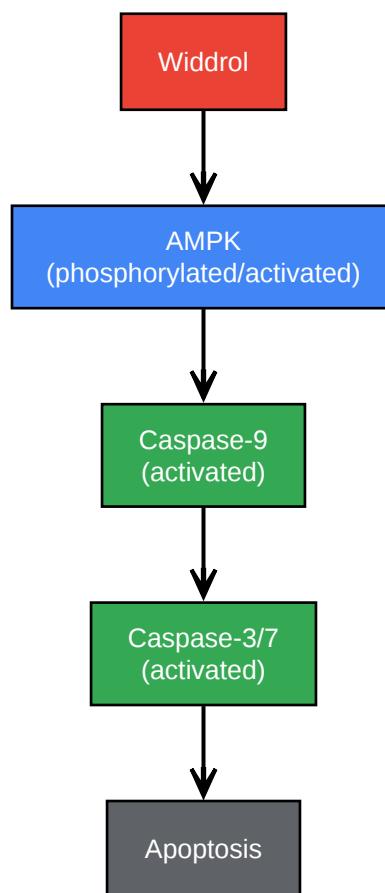


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Caption: **Widdrol**-induced DNA Damage Checkpoint Pathway.

5.2. AMP-Activated Protein Kinase (AMPK) Pathway

Widdrol has also been demonstrated to induce apoptosis in colon cancer cells through the activation of AMP-activated protein kinase (AMPK). AMPK is a key cellular energy sensor, and its activation by **Widdrol** leads to the induction of apoptosis.[2]

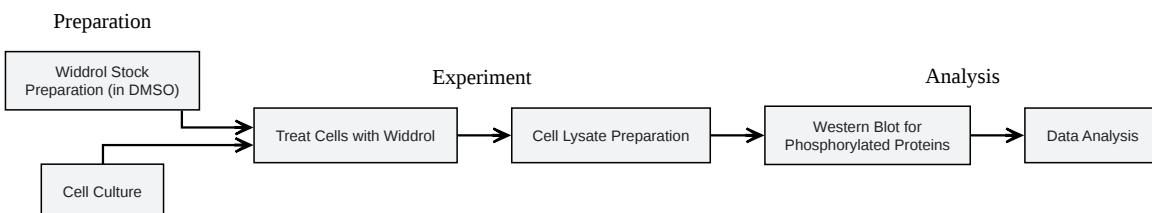


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Caption: **Widdrol**-induced Apoptosis via AMPK Activation.

Experimental Workflow: Investigating **Widdrol**'s Effect on Signaling Pathways

The following diagram outlines a general workflow for studying the impact of **Widdrol** on a cellular signaling pathway.



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References

- 1. Widdrol activates DNA damage checkpoint through the signaling Chk2-p53-Cdc25A-p21-MCM4 pathway in HT29 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Widdrol induces apoptosis via activation of AMP-activated protein kinase in colon cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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